

physical and chemical properties of $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$

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Compound of Interest

Compound Name: Sodium carbonate monohydrate

Cat. No.: B1586706

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A Technical Guide to the Physical and Chemical Properties of **Sodium Carbonate Monohydrate** ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$)

Abstract

Sodium carbonate monohydrate ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$), a hydrated salt of carbonic acid, is a crucial chemical compound with significant applications in various industrial and laboratory settings, including its use as a primary standard in analytical chemistry, a pH regulator, and in the manufacturing of glass and detergents. This document provides an in-depth technical overview of the core physical and chemical properties of **sodium carbonate monohydrate**, tailored for researchers, scientists, and professionals in drug development. It includes comprehensive data, detailed experimental protocols for property determination, and graphical representations of key chemical processes to facilitate a deeper understanding of its behavior.

Physical Properties

Sodium carbonate monohydrate is the crystalline hydrate form of sodium carbonate, where each formula unit is associated with one molecule of water. Its physical characteristics are fundamental to its handling, storage, and application.

General and Structural Properties

The compound exists as a white, crystalline, odorless powder or granule that is hygroscopic in nature. It is known commercially as "crystal carbonate." The presence of hydration water

significantly influences its crystal structure and thermal stability compared to its anhydrous counterpart.

Quantitative Physical Data

The key physical properties of **sodium carbonate monohydrate** are summarized in the table below.

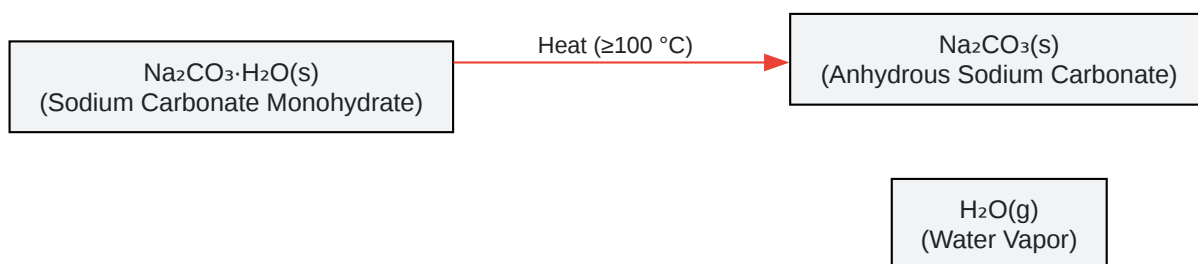
Property	Value	Units	Conditions
Molar Mass	124.00	g/mol	
Appearance	White crystalline powder/granules	-	
Density	2.25	g/cm ³	
Melting Point	100 (decomposes)	°C	Loses water of hydration
Solubility in Water	21.5	g/100 mL	at 20 °C
53.7	g/100 mL	at 35.37 °C	
pH	~11.6	-	1% aqueous solution

Chemical Properties

The chemical behavior of $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ is defined by the carbonate ion (CO_3^{2-}), which acts as a moderately strong base, and by the thermal lability of its water of hydration.

Thermal Decomposition

When heated, **sodium carbonate monohydrate** undergoes dehydration. At approximately 100 °C, it loses its single molecule of water of crystallization to form anhydrous sodium carbonate (Na_2CO_3), also known as soda ash. This transition is a critical consideration in gravimetric analysis and applications requiring the anhydrous form.



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Caption: Thermal decomposition pathway of $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$.

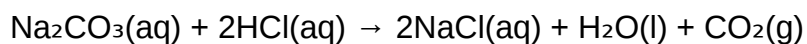
Basicity and Hydrolysis

In aqueous solution, **sodium carbonate monohydrate** dissociates completely. The resulting carbonate ion undergoes hydrolysis, reacting with water to produce bicarbonate ions (HCO_3^-) and hydroxide ions (OH^-). This reaction accounts for the alkaline nature of the solution.

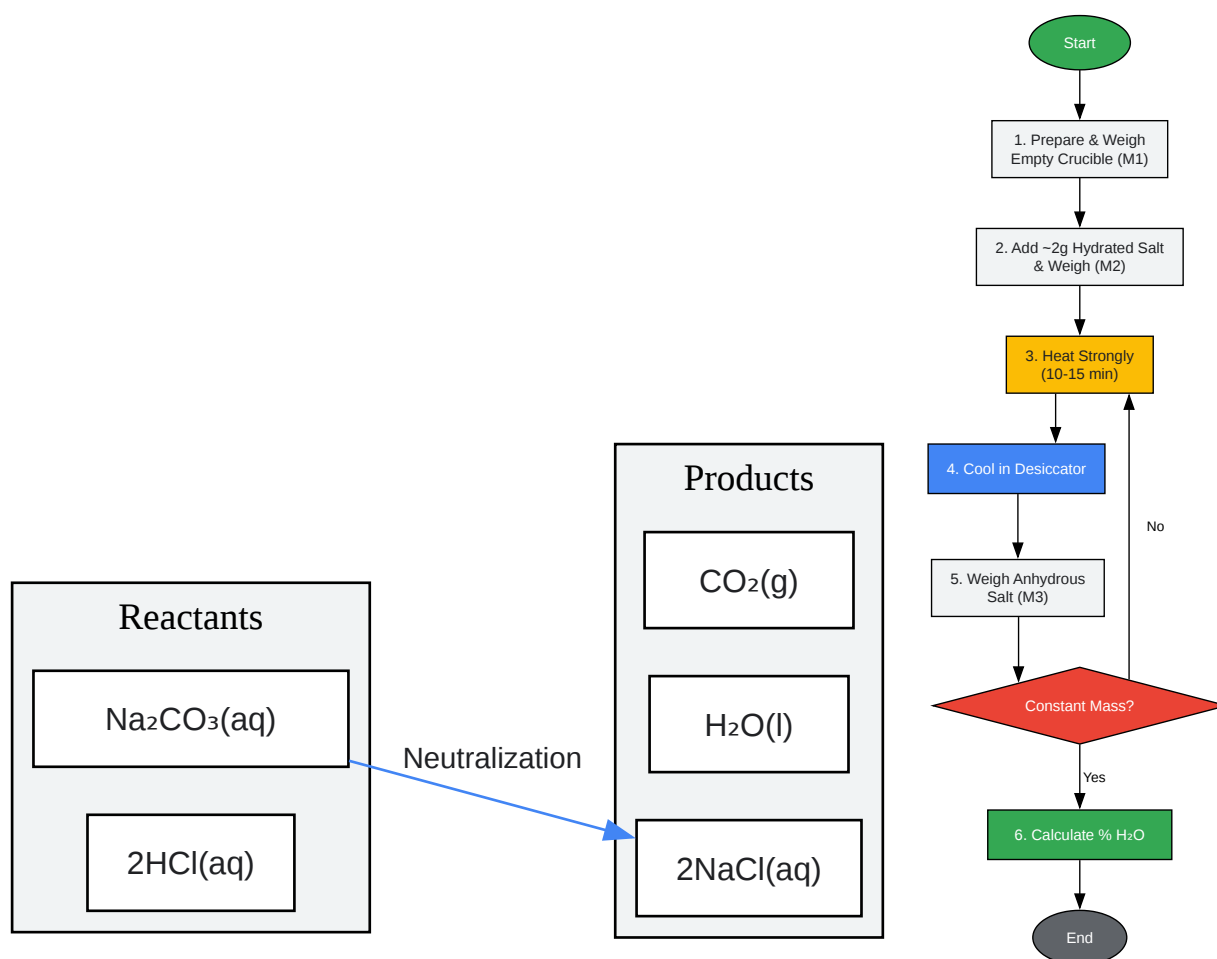
The equilibrium reaction is: $\text{CO}_3^{2-}(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{HCO}_3^-(\text{aq}) + \text{OH}^-(\text{aq})$

Reaction with Acids

As a carbonate salt, it readily reacts with acids in a neutralization reaction. This reaction is vigorous and produces carbon dioxide gas, water, and a sodium salt of the acid. For example, with hydrochloric acid (HCl), the reaction proceeds as follows:



This reaction is fundamental to its use in titrations to standardize strong acids.



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